

An In-depth Technical Guide to 4-(4-Nitrophenylazo)-1-naphthol

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Compound of Interest

Compound Name: 4-(4-Nitrophenylazo)-1-naphthol

Cat. No.: B213142

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This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **4-(4-Nitrophenylazo)-1-naphthol**, a significant azo dye also known as Para Red, Pigment Red 1, and Magneson II. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Molecular Structure and Properties

4-(4-Nitrophenylazo)-1-naphthol is an organic compound characterized by a naphthol group azo-linked to a nitrophenyl group. This structure is responsible for its intense color and its utility as a dye and analytical reagent.

Chemical Structure:

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Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-[(4-nitrophenyl)diaz恒]naphthalen-1-ol[1]
Common Names	Para Red, Pigment Red 1, Magnesson II, C.I. 12070[2][3]
CAS Number	5290-62-0[1][4]
Molecular Formula	C ₁₆ H ₁₁ N ₃ O ₃ [3][4][5]
Molecular Weight	293.28 g/mol [1][5]
InChI Key	MDLLSWJQIIAUQU-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Red or brown powder/crystals	[6]
Melting Point	248-252 °C	[3][4]
277-280 °C (decomposition)	[7]	
270 °C (decomposition)	[8]	
Solubility	Insoluble in water and ethanol[3][4]. Soluble in organic solvents like DMSO (slightly, heated) and acetone. [9]	[3][4][9]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.[8][9]	[8][9]

Spectroscopic Data

Spectroscopic techniques are crucial for the structural elucidation and characterization of **4-(4-Nitrophenylazo)-1-naphthol**.

UV-Visible Spectroscopy: The electronic absorption spectrum of this azo dye is characterized by strong absorption bands in the visible region, which are sensitive to the solvent and pH. These bands arise from $\pi \rightarrow \pi^*$ electronic transitions within the conjugated azo system.^[1] UV-Visible spectroscopy is a key tool for studying the tautomeric equilibrium between the azo and hydrazone forms of the molecule.^[1]

Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule. Key characteristic peaks include those for the O-H stretch of the hydroxyl group, N=N stretching of the azo group, and C-N and C=C stretching of the aromatic rings, as well as the symmetric and asymmetric stretches of the nitro group. Experimental IR spectra are available in the NIST Chemistry WebBook.^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to determine the detailed molecular structure. The chemical shifts in the ^1H NMR spectrum reveal the arrangement of protons on the nitrophenyl and naphthol rings.^[1] ^{13}C NMR provides information about the carbon skeleton of the molecule.^[1]

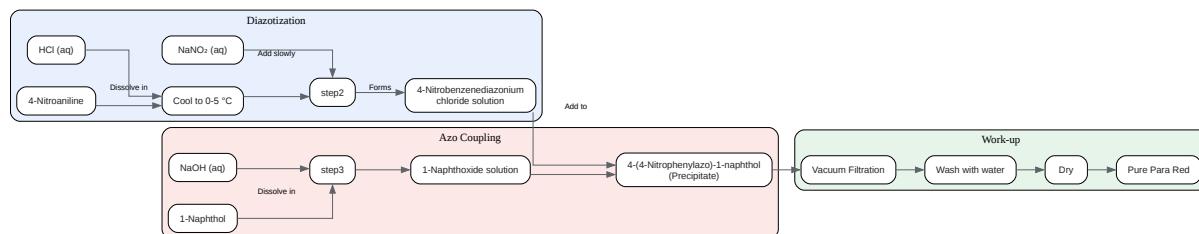
Mass Spectrometry (MS): Mass spectrometry is employed to confirm the molecular weight and to study the fragmentation patterns of the molecule.^[1] Electron ionization mass spectra are available in the NIST Chemistry WebBook.^[5]

Experimental Protocols

Synthesis of 4-(4-Nitrophenylazo)-1-naphthol (Para Red)

The synthesis is a classic example of an azo coupling reaction, which involves two main stages: diazotization of an aromatic amine and the subsequent coupling with an activated aromatic compound.

Experimental Workflow for Synthesis:



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Caption: Synthesis workflow of 4-(4-Nitrophenylazo)-1-naphthol.

Detailed Methodology:

This protocol is adapted from typical laboratory procedures for the synthesis of azo dyes.

Materials:

- 4-Nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- 1-Naphthol (α -Naphthol)
- Sodium Hydroxide (NaOH)

- Distilled water
- Ice

Procedure:

Part 1: Preparation of the Diazonium Salt Solution

- In a 100 mL beaker, dissolve 1.38 g of 4-nitroaniline in 25 mL of 2 M hydrochloric acid, warming gently if necessary.
- Cool the solution to 0-5 °C in an ice bath. The hydrochloride salt of the amine may precipitate.
- In a separate beaker, dissolve 0.7 g of sodium nitrite in 5 mL of distilled water and cool the solution in the ice bath.
- Slowly add the cold sodium nitrite solution dropwise to the cold 4-nitroaniline solution with constant stirring, ensuring the temperature remains below 5 °C. The formation of a clear solution of the diazonium salt should be observed.

Part 2: Preparation of the Coupling Solution

- In a 250 mL beaker, dissolve 1.44 g of 1-naphthol in 20 mL of 2 M sodium hydroxide solution.
- Cool this solution to 5 °C in an ice bath.

Part 3: Azo Coupling

- Slowly add the cold diazonium salt solution to the cold 1-naphthol solution with vigorous stirring.
- A deep red precipitate of **4-(4-Nitrophenylazo)-1-naphthol** will form immediately.
- Continue stirring the mixture in the ice bath for 30 minutes to ensure the completion of the reaction.

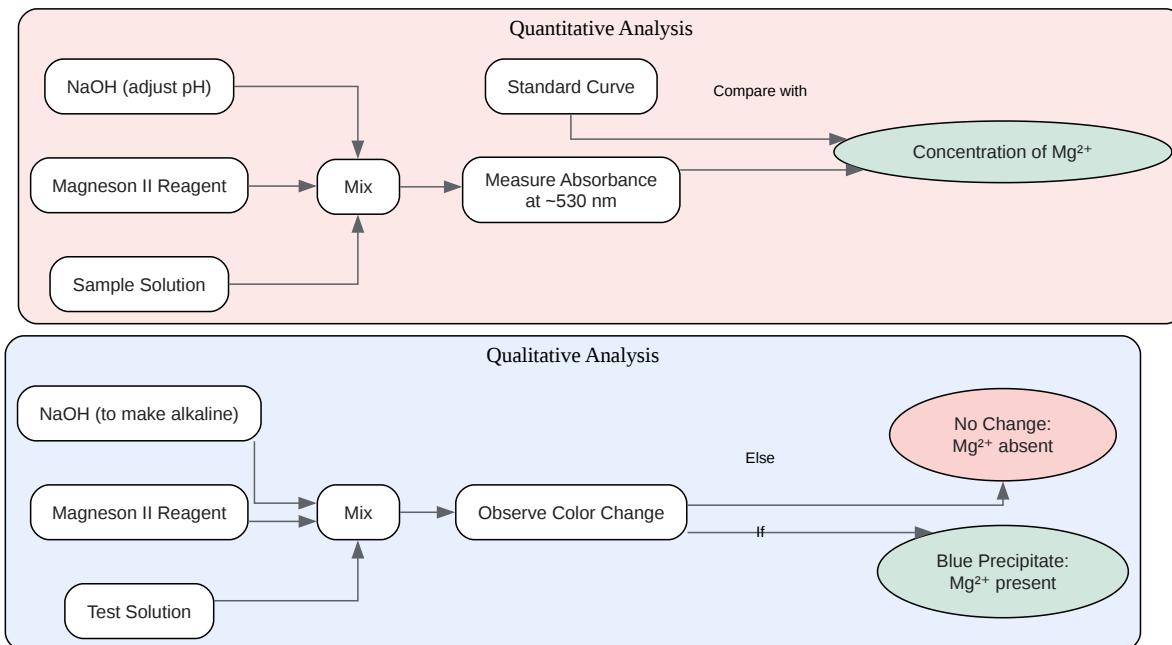
Part 4: Isolation and Purification

- Collect the red precipitate by vacuum filtration using a Büchner funnel.
- Wash the solid product on the filter paper with several portions of cold distilled water until the filtrate is neutral.
- Dry the product in a desiccator or a low-temperature oven.
- The purity of the product can be assessed by its melting point and thin-layer chromatography.

Qualitative and Quantitative Determination of Magnesium

4-(4-Nitrophenylazo)-1-naphthol, under the name Magneson II, is used as a colorimetric reagent for the detection and quantification of magnesium ions.^[8] In an alkaline solution, it forms a blue-colored complex (a "lake") with magnesium ions.^[8]

Experimental Workflow for Magnesium Determination:

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Caption: Workflow for the determination of magnesium using Magneson II.

Detailed Methodology for Qualitative Analysis:

- Place a few drops of the sample solution on a spot plate or in a test tube.
- Add a few drops of an alkaline solution of Magneson II reagent.
- The formation of a blue precipitate indicates the presence of magnesium ions.

Detailed Methodology for Quantitative (Spectrophotometric) Analysis:

- Preparation of Standard Solutions: Prepare a series of standard solutions with known concentrations of magnesium ions.
- Sample Preparation: Prepare the unknown sample solution, ensuring it is within the detection range of the method.
- Color Development: To a specific volume of each standard and the unknown sample solution, add a fixed volume of the Magneson II reagent and an alkaline buffer (e.g., sodium hydroxide) to maintain a constant high pH.
- Spectrophotometric Measurement: After a set time for color development, measure the absorbance of each solution at the wavelength of maximum absorbance for the magnesium-Magneson II complex (typically around 530 nm).
- Calibration Curve: Plot a calibration curve of absorbance versus the concentration of the magnesium standard solutions.
- Determination of Unknown Concentration: Determine the concentration of magnesium in the unknown sample by interpolating its absorbance on the calibration curve.

Applications

- Dye and Pigment Industry: As Pigment Red 1, it has been used for dyeing cellulose fabrics, in printing inks, and for metal finishes.[\[2\]](#)[\[3\]](#) However, its use in textiles is limited due to its poor wash and light fastness.[\[3\]](#)
- Analytical Chemistry: As Magneson II, it is a widely used reagent for the qualitative and quantitative determination of magnesium.[\[8\]](#)
- Coordination Chemistry: The molecule acts as a ligand, forming stable complexes with various metal ions, which is the basis for its use in analytical chemistry.[\[1\]](#)
- Biological Staining: It has found some use in histological staining.[\[3\]](#)

Safety and Handling

4-(4-Nitrophenylazo)-1-naphthol is considered a hazardous substance. It is irritating to the eyes, respiratory system, and skin.^[9] It is a suspected carcinogen and is not approved for use in food.^[4] Appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or a fume hood.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant Safety Data Sheet (SDS) before handling any chemicals.

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References

- 1. cpb-us-e2.wpmucdn.com [cpb-us-e2.wpmucdn.com]
- 2. studylib.net [studylib.net]
- 3. fog.ccsf.edu [fog.ccsf.edu]
- 4. scispace.com [scispace.com]
- 5. scribd.com [scribd.com]
- 6. Magneson II, Practical grade [himedialabs.com]
- 7. gspchem.com [gspchem.com]
- 8. MAGNESON II AR | Vizag Chemicals [vizagchemical.com]
- 9. 4-(4-Nitrophenylazo)-1-naphthol | 5290-62-0 | Benchchem [benchchem.com]
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